

An In-depth Technical Guide to N-Boc-3-amino-1,2-propanediol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>tert</i> -Butyl (2,3-dihydroxypropyl)carbamate
Cat. No.:	B163539

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Introduction: N-Boc-3-amino-1,2-propanediol, also known as *tert*-Butyl N-(2,3-dihydroxypropyl)carbamate, is a key bifunctional organic compound widely utilized in chemical synthesis.^[1] As a protected amine, it serves as a versatile building block, particularly in the fields of medicinal chemistry and drug development.^[2] The presence of the *tert*-Butoxycarbonyl (Boc) protecting group on the amine allows for selective reactions at the diol moiety.^[3] The Boc group is favored due to its stability in a wide range of reaction conditions and its facile removal under mild acidic conditions, providing the orthogonality required for complex multi-step syntheses.^[3] This guide provides a comprehensive overview of its characteristics, synthesis, and applications for researchers and drug development professionals.

Physicochemical and Computed Properties

The fundamental properties of N-Boc-3-amino-1,2-propanediol are summarized below. These data are essential for its handling, reaction setup, and analytical characterization.

Property	Value	Reference
IUPAC Name	tert-butyl N-(2,3-dihydroxypropyl)carbamate	[1]
CAS Number	137618-48-5	
Molecular Formula	C ₈ H ₁₇ NO ₄	[1]
Molecular Weight	191.22 g/mol	[1]
Appearance	Solid	
Melting Point	60-63 °C	
Linear Formula	HOCH ₂ CH(OH)CH ₂ NHCO ₂ C(CH ₃) ₃	
Assay Purity	≥97%	
InChI Key	OWAMQHJPVUGZSB-UHFFFAOYSA-N	[1]
SMILES	CC(C)(C)OC(=O)NCC(O)CO	[1]
Computed XLogP3	-0.4	[1]
Polar Surface Area	78.8 Å ²	[1]

Core Applications in Research and Drug Development

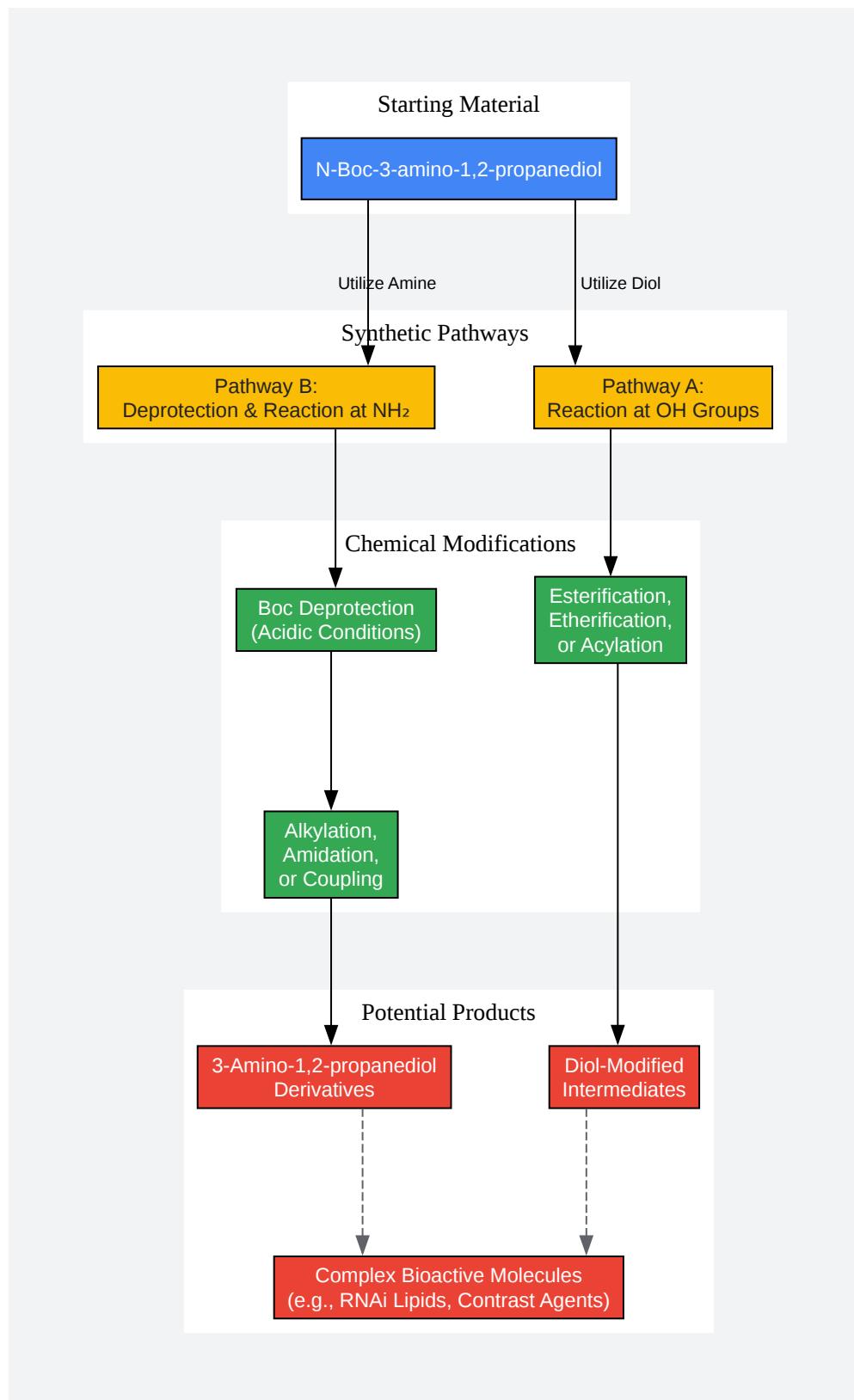
N-Boc-3-amino-1,2-propanediol is primarily used as a synthetic intermediate. The strategic protection of the amino group allows for the selective modification of the hydroxyl groups, or conversely, the protection of the diol followed by deprotection of the amine for subsequent reactions at the nitrogen atom.

- **Synthetic Building Block:** Its bifunctional nature makes it a valuable precursor for creating more complex molecules. It is a foundational component for synthesizing chiral ligands, pharmaceutical intermediates, and other specialty chemicals. The parent compound, 3-

amino-1,2-propanediol, is an irreplaceable raw material for producing X-CT non-ionic contrast agents like ioversol and iopamidol.[4]

- **Drug Discovery:** The unprotected parent compound is being investigated as a key component in the synthesis of lipid-like molecules for RNA interference (RNAi) therapeutics and as a building block for cationic polymers used in gene delivery systems.[5] N-Boc-3-amino-1,2-propanediol is a critical starting material for accessing these advanced therapeutic modalities.
- **Mass Spectrometry:** It has been used in the preparation of isobaric mix solutions for post-column infusion experiments in single-stage orbitrap mass spectrometric analysis.

The following diagram illustrates the logical workflow of utilizing N-Boc-3-amino-1,2-propanediol as a versatile synthetic intermediate in drug discovery pathways.

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Caption: Synthetic utility of N-Boc-3-amino-1,2-propanediol.

Experimental Protocols

Synthesis of N-Boc-3-amino-1,2-propanediol[4]

This protocol details the protection of 3-amino-1,2-propanediol using di-tert-butyl dicarbonate (Boc₂O).

Materials:

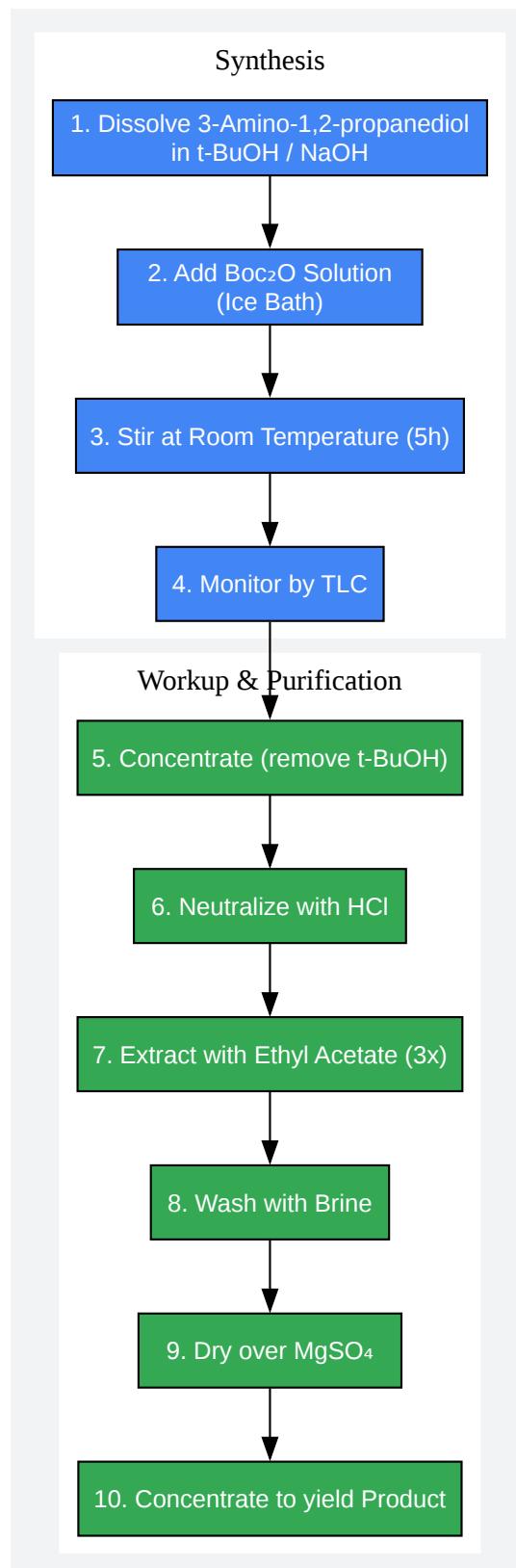
- 3-Amino-1,2-propanediol
- Di-tert-butyl dicarbonate (Boc₂O)
- tert-Butanol
- 1 M Sodium Hydroxide (NaOH) solution
- 1 M Hydrochloric Acid (HCl) solution
- Ethyl acetate
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄)
- Ice bath, round-bottom flask, magnetic stirrer, rotary evaporator
- Thin Layer Chromatography (TLC) apparatus

Procedure:

- Dissolution: Dissolve 3-amino-1,2-propanediol (1.0 eq.) in a mixture of tert-butanol and 1 M NaOH.
- Addition of Boc₂O: Under ice bath cooling conditions, slowly add a solution of di-tert-butyl dicarbonate (1.0 eq.) in tert-butanol to the reaction mixture.
- Reaction: Remove the ice bath and stir the reaction mixture vigorously at room temperature for 5 hours.

- Monitoring: Monitor the progress of the reaction by TLC until the starting material is completely consumed.
- Solvent Removal: Concentrate the reaction solution under reduced pressure using a rotary evaporator with a water bath at 50 °C to remove the tert-butanol.
- Neutralization: Neutralize the remaining aqueous mixture with 1 M HCl solution.
- Extraction: Perform a liquid-liquid extraction with ethyl acetate and water. Repeat the extraction three times, combining the organic layers.
- Washing: Wash the combined organic layers with a saturated aqueous sodium chloride solution.
- Drying and Concentration: Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure in a water bath at 40 °C to yield the final product, tert-butyl N-(2,3-dihydroxypropyl)carbamate.

The following diagram outlines the workflow for the synthesis and purification process.

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Caption: Workflow for N-Boc-3-amino-1,2-propanediol synthesis.

Analytical Methods

- Thin Layer Chromatography (TLC): Utilized for monitoring reaction progress.[2]
- Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC): Standard methods for assessing the purity of propanediol derivatives.[6][7]
- Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS): Employed for structural confirmation and characterization of the final product and related compounds.

Safety and Handling

Proper handling of N-Boc-3-amino-1,2-propanediol is crucial in a laboratory setting. Although it is a protected amine, which is generally less hazardous than its parent compound, standard precautions for handling chemical solids should be observed.

Safety Aspect	Information	Reference
Storage Class	11 - Combustible Solids	
Water Hazard Class (WGK)	WGK 3 (severe hazard to water)	
Flash Point	Not applicable	
Personal Protective Equipment (PPE)	Tightly fitting safety goggles, fire/flame resistant and impervious clothing, suitable respirator if dust is generated.	[8]
First Aid (Inhalation)	Move victim to fresh air.	[8]
First Aid (Skin Contact)	Take off contaminated clothing immediately and wash skin.	[8]
First Aid (Eye Contact)	Rinse with pure water for at least 15 minutes.	[8]
First Aid (Ingestion)	Rinse mouth with water.	[8]
Accidental Release	Avoid dust formation. Prevent further spillage. Collect material for proper disposal.	[8]

Note: The unprotected parent compound, 3-Amino-1,2-propanediol, is classified as corrosive and can cause severe skin burns and eye damage.[9][10] Appropriate caution should be exercised when handling any related materials.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-Boc-3-amino-1,2-propanediol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b163539#n-boc-3-amino-1-2-propanediol-characteristics>]

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